

Physical and chemical properties of "2,3-Dihydroxy-4-methoxybenzoic acid"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydroxy-4-methoxybenzoic acid

Cat. No.: B1347093

[Get Quote](#)

In-Depth Technical Guide to 2,3-Dihydroxy-4-methoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dihydroxy-4-methoxybenzoic acid, a phenolic compound identified in nature, presents a subject of growing interest within the scientific community. This technical guide provides a comprehensive overview of its physical and chemical properties, alongside an exploration of its potential biological activities. While experimental data for this specific isomer remains somewhat limited, this document consolidates available information and draws comparisons with structurally related compounds to offer a thorough understanding for research and development purposes.

Chemical and Physical Properties

2,3-Dihydroxy-4-methoxybenzoic acid, with the CAS Number 3934-81-4, is a substituted benzoic acid derivative. Its core structure consists of a benzene ring functionalized with two adjacent hydroxyl groups, a methoxy group, and a carboxylic acid group.

Table 1: Physical and Chemical Properties of **2,3-Dihydroxy-4-methoxybenzoic Acid**

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₅	[1][2]
Molecular Weight	184.15 g/mol	[1][2]
CAS Number	3934-81-4	[1]
Boiling Point (estimated)	374.60 °C @ 760.00 mm Hg	[3]
Flash Point (estimated)	157.20 °C	[3]
logP (o/w) (estimated)	1.770	[3]
Water Solubility (estimated)	7659 mg/L @ 25 °C	[3]
Predicted Mass Spectrum	[M+H] ⁺ : 185.04445, [M+Na] ⁺ : 207.02639, [M-H] ⁻ : 183.02989	[4]

Note: The boiling point, flash point, logP, and water solubility are estimated values and should be confirmed through experimental validation. Currently, experimentally determined melting point and pKa values for this specific isomer are not readily available in the cited literature. For comparison, the related compound 2,3-dihydroxybenzoic acid has an experimental melting point of 204 °C and a pKa of 2.91 at 25 °C.[2]

Spectroscopic Data

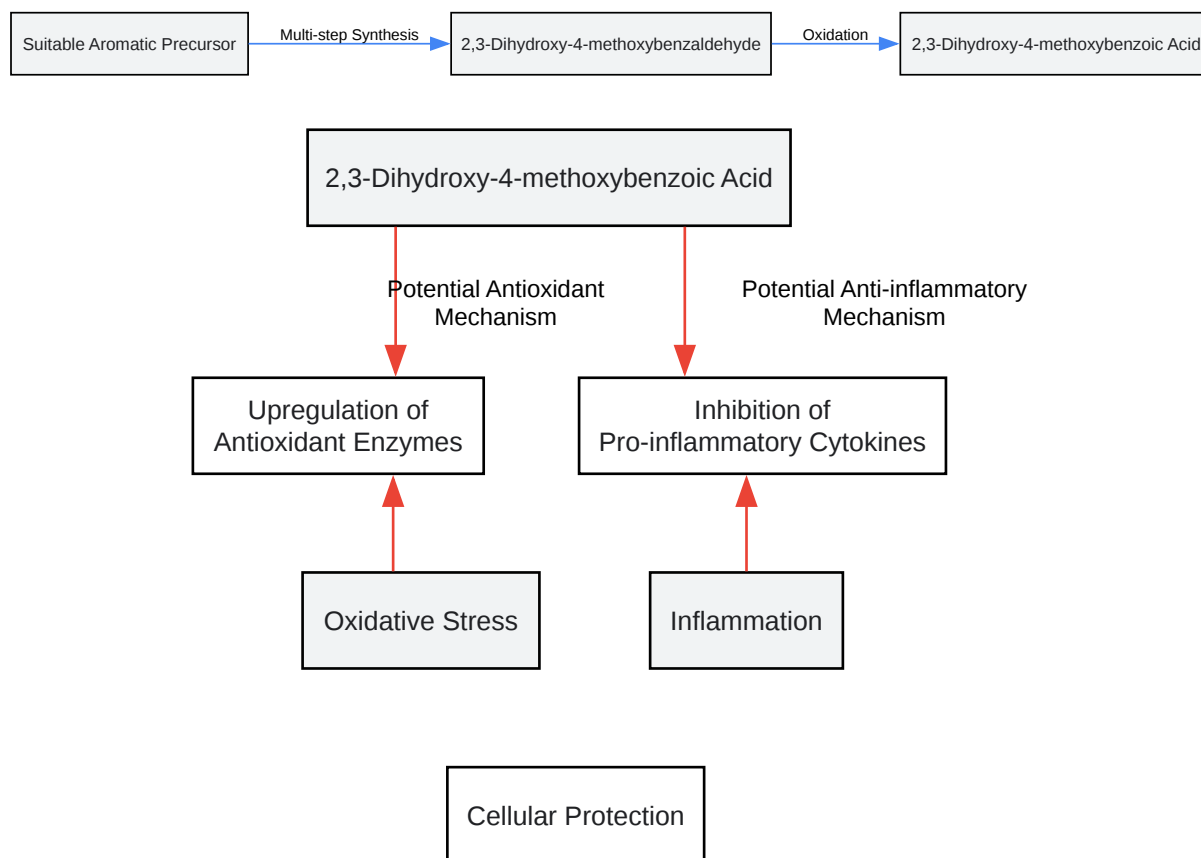
Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR) for **2,3-Dihydroxy-4-methoxybenzoic acid** are not widely published. However, predicted spectral data can be a useful tool for characterization. For reference, the ¹H NMR spectrum of the related compound, 2,3-dihydroxy-4-methoxybenzaldehyde, is available.[5]

Synthesis and Experimental Protocols

A detailed and validated experimental protocol for the synthesis of **2,3-Dihydroxy-4-methoxybenzoic acid** is not explicitly described in the available literature. However, a potential synthetic route could involve the oxidation of the corresponding aldehyde, 2,3-dihydroxy-4-methoxybenzaldehyde. The synthesis of this aldehyde has been reported.[6][7]

Potential Synthesis Workflow

A plausible synthetic pathway could be conceptualized as a two-step process, starting from a suitable precursor to synthesize the aldehyde, followed by its oxidation to the carboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Hydroxy-4-methoxy benzoic acid attenuates the carbon tetra chloride-induced hepatotoxicity and its lipid abnormalities in rats via anti-inflammatory and antioxidant mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2,3-Dihydroxybenzoic Acid | C₇H₆O₄ | CID 19 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 2,3-dihydroxy-4-methoxybenzoic acid, 3934-81-4 [thegoodscentcompany.com]
- 4. researchgate.net [researchgate.net]
- 5. 2,3-DIHYDROXY-4-METHOXYBENZALDEHYDE(4055-69-0) 1H NMR [m.chemicalbook.com]
- 6. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 7. Synthesis of [3-C-13]-2,3-dihydroxy-4-methoxybenzaldehyde - White Rose Research Online [eprints.whiterose.ac.uk]
- To cite this document: BenchChem. [Physical and chemical properties of "2,3-Dihydroxy-4-methoxybenzoic acid"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347093#physical-and-chemical-properties-of-2-3-dihydroxy-4-methoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com